

Ecotoxicological Profile of Icafolin-methyl and its Metabolites: A Technical Guide

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Compound of Interest

Compound Name: *Icafolin-methyl*

Cat. No.: *B15606773*

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Disclaimer: **Icafolin-methyl** is a novel herbicide active ingredient currently undergoing regulatory review in major markets, including the United States and the European Union. As of December 2025, comprehensive ecotoxicological data from regulatory assessments are not yet publicly available. This guide has been compiled based on preliminary scientific publications, information from the manufacturer (Bayer), and established regulatory testing frameworks for pesticides. The quantitative data presented in the tables are representative examples based on typical reporting formats and do not reflect actual experimental results for **Icafolin-methyl**.

Executive Summary

Icafolin-methyl is a new post-emergence herbicide belonging to the benzoylpyrazole chemical class.^[1] Its primary mode of action in target plant species is the inhibition of tubulin polymerization, a critical process for cell division and growth.^{[2][3]} In planta, **Icafolin-methyl** is hydrolyzed to its primary metabolite, icafolin, which also exhibits herbicidal activity.^{[1][2]} Developed by Bayer, **Icafolin-methyl** is positioned as a new tool for managing herbicide-resistant weeds and is purported to have an "exceptional safety and sustainability profile".^{[4][5]} This technical guide provides a comprehensive overview of the anticipated ecotoxicological profile of **Icafolin-methyl** and its primary metabolite, icafolin. It outlines the standard experimental protocols required for regulatory approval and presents a framework for the expected environmental fate and effects data.

Chemical Identity and Physicochemical Properties

Active Ingredient: **Icafolin-methyl** Chemical Class: Benzoylpyrazole[1] Primary Metabolite: Icafolin[1] Manufacturer: Bayer CropScience[6]

A summary of the known and expected physicochemical properties of **Icafolin-methyl** is presented in Table 1. These properties are crucial for predicting the environmental fate and transport of the compound.

Table 1. Physicochemical Properties of **Icafolin-methyl**

Property	Value	Source
Water Solubility	Data not publicly available	[6]
Vapor Pressure	Data not publicly available	[6]
Octanol-Water Partition Coefficient (Log Kow)	Data not publicly available	[6]
Dissociation Constant (pKa)	Data not publicly available	[6]

Environmental Fate and Metabolism

The environmental fate of a pesticide describes its persistence and transformation in various environmental compartments. Key studies investigate its degradation in soil, water, and sediment, as well as its potential for bioaccumulation.

Abiotic and Biotic Degradation

Standard experimental protocols for determining the degradation of **Icafolin-methyl** and its metabolites in the environment are outlined below.

Experimental Protocols:

- **Aerobic Soil Metabolism (OECD 307):** This study evaluates the rate and pathway of degradation in aerobic soil. The test substance, typically radiolabeled, is applied to soil samples incubated under controlled temperature, moisture, and aerobic conditions. Samples are taken at various intervals and analyzed for the parent compound and transformation products. The time for 50% dissipation (DT50) is calculated.

- **Anaerobic Soil Metabolism (OECD 307):** This protocol is similar to the aerobic study but is conducted under anaerobic (flooded) conditions to simulate environments with low oxygen levels.
- **Aerobic and Anaerobic Aquatic Metabolism (OECD 308):** This study assesses degradation in aquatic systems, including the water column and sediment. The test substance is applied to a water-sediment system, and degradation is monitored over time in both compartments under aerobic and anaerobic conditions.
- **Photolysis in Water (OECD 316):** This study determines the degradation of the substance in water when exposed to light, simulating the effect of sunlight on surface waters.

Mobility and Bioaccumulation

The mobility of **Icafolin-methyl** in soil and its potential to accumulate in organisms are critical aspects of its environmental risk assessment.

Experimental Protocols:

- **Soil Adsorption/Desorption (OECD 106):** This study measures the extent to which the pesticide binds to different soil types. The adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are determined to predict the potential for leaching.
- **Bioaccumulation in Fish (OECD 305):** This study evaluates the potential for the pesticide to accumulate in fish tissues. Fish are exposed to the test substance in water, and the uptake and depuration are measured to calculate the Bioconcentration Factor (BCF).

Ecotoxicological Profile

Ecotoxicological studies are conducted to determine the potential adverse effects of **Icafolin-methyl** and its metabolites on non-target organisms. The following sections outline the expected data for aquatic and terrestrial organisms.

Aquatic Ecotoxicity

The potential effects on aquatic organisms are assessed across different trophic levels. Standard acute and chronic toxicity tests are performed.

Table 2. Aquatic Ecotoxicity of **Icafolin-methyl** (Representative Data)

Test Organism	Endpoint	Value (µg/L)	Source
Fish (e.g., Rainbow Trout)	96-hr LC50	Data not publicly available	
Aquatic Invertebrate (e.g., Daphnia magna)	48-hr EC50	Data not publicly available	
Algae (e.g., Pseudokirchneriella subcapitata)	72-hr EC50	Data not publicly available	
Fish (e.g., Fathead Minnow)	Chronic NOEC	Data not publicly available	
Aquatic Invertebrate (e.g., Daphnia magna)	Chronic NOEC	Data not publicly available	

Experimental Protocols:

- Fish Acute Toxicity Test (OECD 203): This test determines the concentration of the substance that is lethal to 50% (LC50) of the test fish population over a 96-hour exposure period.
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test measures the concentration that causes immobilization in 50% (EC50) of the daphnids over a 48-hour period.
- Alga, Growth Inhibition Test (OECD 201): This test evaluates the effect of the substance on the growth of algae over 72 hours, with the EC50 representing the concentration that inhibits growth by 50%.
- Fish Early-life Stage Toxicity Test (OECD 210): A chronic study that exposes fish from the embryo stage through early development to determine the No-Observed-Effect-Concentration (NOEC).
- Daphnia magna Reproduction Test (OECD 211): A chronic study assessing the impact on the reproductive output of daphnids to establish a NOEC.

Terrestrial Ecotoxicity

The potential risks to terrestrial organisms, including birds, bees, and soil organisms, are essential components of the ecotoxicological profile.

Table 3. Terrestrial Ecotoxicity of **Icafolin-methyl** (Representative Data)

Test Organism	Endpoint	Value	Source
Bird (e.g., Bobwhite Quail)	Acute Oral LD50	Data not publicly available (mg/kg bw)	
Bird (e.g., Mallard Duck)	Dietary LC50	Data not publicly available (mg/kg diet)	
Honeybee (<i>Apis mellifera</i>)	Acute Contact LD50	Data not publicly available (µ g/bee)	
Honeybee (<i>Apis mellifera</i>)	Acute Oral LD50	Data not publicly available (µ g/bee)	
Earthworm (<i>Eisenia fetida</i>)	14-day LC50	Data not publicly available (mg/kg soil)	
Soil Microorganisms	Nitrogen Transformation	Data not publicly available (% effect)	
Non-target Terrestrial Plants	EC50 (emergence, growth)	Data not publicly available (g/ha)	

Experimental Protocols:

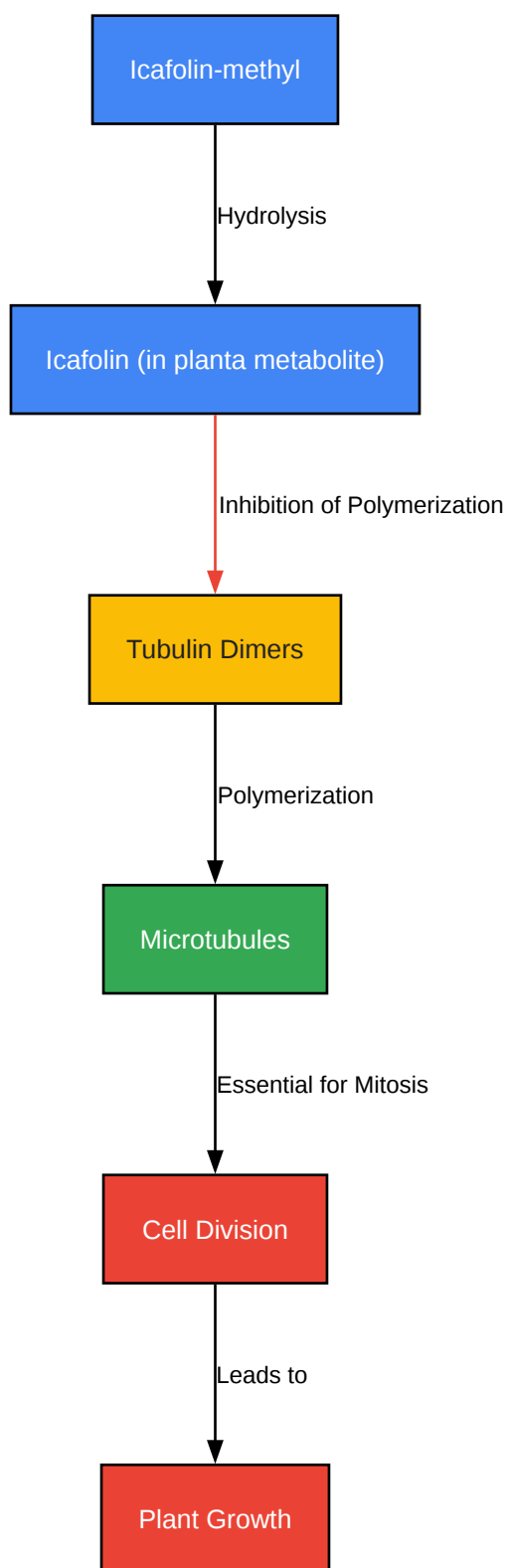
- **Avian Acute Oral Toxicity Test (OECD 223):** This test determines the single oral dose that is lethal to 50% (LD50) of the test birds.
- **Avian Dietary Toxicity Test (OECD 205):** This study determines the concentration in the diet that is lethal to 50% (LC50) of young birds over a 5-day exposure period.
- **Honeybee Acute Contact and Oral Toxicity Tests (OECD 213 & 214):** These tests determine the dose (LD50) that is lethal to 50% of adult honeybees following direct contact or ingestion

of the substance.

- Earthworm Acute Toxicity Test (OECD 207): This test evaluates the lethal concentration (LC50) of the substance in soil to earthworms over a 14-day period.
- Soil Microorganisms: Nitrogen Transformation Test (OECD 216): This study assesses the effect of the substance on the nitrogen transformation activity of soil microorganisms.
- Terrestrial Plant Test: Seedling Emergence and Seedling Growth (OECD 208): This test evaluates the effects of the substance on the emergence and growth of several non-target plant species.

Signaling Pathways and Mechanism of Toxicity

The primary mode of action of **Icafolin-methyl** in plants is the inhibition of tubulin polymerization.^{[2][3]} This disrupts the formation of microtubules, which are essential for cell division, leading to the cessation of growth and eventual death of the weed. The diagram below illustrates this mechanism.



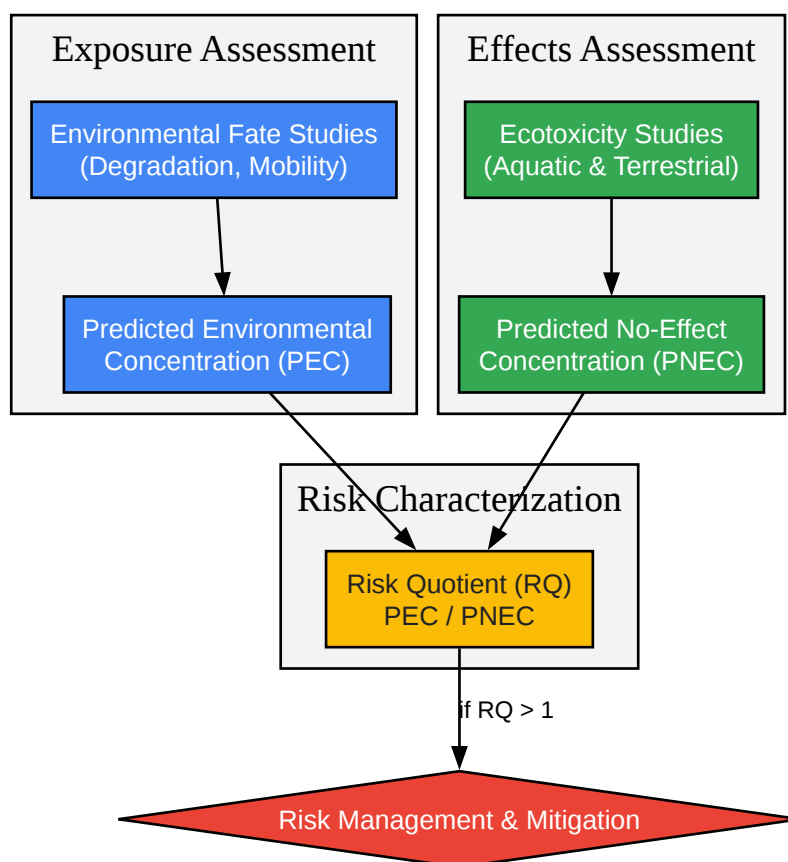
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Caption: Mechanism of action of **Icafolin-methyl** in plants.

The ecotoxicological effects on non-target organisms would depend on the conservation of the tubulin protein and its role in those organisms. Further research is needed to elucidate the specific signaling pathways affected in non-target species.

Environmental Risk Assessment Workflow

The environmental risk assessment for a new pesticide like **Icafolin-methyl** follows a structured workflow, integrating exposure and effects data to characterize potential risks.



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Caption: Environmental risk assessment workflow for a new pesticide.

Conclusion

Icafolin-methyl represents a novel herbicidal active ingredient with a distinct mode of action. While claims of a favorable safety and sustainability profile are prominent, a comprehensive public dataset on its ecotoxicological effects is pending the completion of regulatory reviews.

The information presented in this guide outlines the expected framework for the ecotoxicological profile of **Icafolin-methyl** and its primary metabolite, icafolin, based on established international guidelines for pesticide assessment. As regulatory agencies in the US, EU, and other regions publish their findings, the specific quantitative data will become available to populate the tables and refine the risk assessment for this new herbicide.

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